

# 2-Chloro-1-pentene: An In-depth Technical Health and Safety Guide

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## Compound of Interest

Compound Name: 2-Chloro-1-pentene

CAS No.: 42131-85-1

Cat. No.: B14668074

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Disclaimer: This document is intended for informational purposes for a professional audience and is not a substitute for a formal Safety Data Sheet (SDS). While compiled from various sources, specific toxicological data for **2-Chloro-1-pentene** is limited in publicly available literature. Information regarding related compounds is provided for context and should be interpreted with caution. Always consult the official SDS from the supplier and follow established laboratory safety protocols.

## Chemical and Physical Properties

**2-Chloro-1-pentene** is a volatile, chlorinated alkene. Its physical and chemical characteristics are crucial for understanding its potential hazards and for designing safe handling procedures.

Property	Value	Source(s)
Molecular Formula	C <sub>5</sub> H <sub>9</sub> Cl	[1][2]
Molecular Weight	104.58 g/mol	[1][2]
CAS Number	42131-85-1	[1][2]
Appearance	Colorless liquid (presumed)	Inferred from similar compounds
Boiling Point	96 °C at 760 mmHg	[1]
Flash Point	3.6 °C	[1]
Density	0.891 g/cm <sup>3</sup>	[1]
Vapor Pressure	50.7 mmHg at 25 °C	[1]
Refractive Index	1.4210	[1]
LogP (Octanol/Water Partition Coefficient)	2.539	[1]
Solubility	Insoluble in water	Inferred from LogP and structure

## Hazard Identification and Classification

A definitive GHS classification for **2-Chloro-1-pentene** is not readily available in public databases. However, based on the classification of similar short-chain chlorinated alkenes, such as 2-chloro-1-propene, and its physical properties (low flash point), a precautionary classification can be inferred.

Inferred GHS Classification:

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 2	H225: Highly flammable liquid and vapor
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation
Aspiration Hazard	Category 1	H304: May be fatal if swallowed and enters airways

Note: This classification is inferred and should be confirmed with supplier-specific information.

NFPA 704 Rating (Estimated):

An official NFPA 704 diamond for **2-Chloro-1-pentene** has not been identified. Based on data for similar pentene and chlorinated alkene structures, a plausible rating would be:

- Health (Blue): 2 (Can cause temporary incapacitation or residual injury)
- Flammability (Red): 3 (Can be ignited under almost all ambient temperature conditions)
- Instability (Yellow): 0 (Normally stable)
- Special (White): None

## Toxicological Information

Specific quantitative toxicological data for **2-Chloro-1-pentene**, such as LD50 and LC50 values, are not readily available in the reviewed literature. For a constitutional isomer, 1-chloro-1-pentene (CAS 21450-13-5), an acute inhalation toxicity study in mice reported an LC50 of 198 g/m<sup>3</sup>[3]. This value should be used for context only, as toxicity can vary significantly between isomers.

The toxicity of short-chain chlorinated alkenes is generally associated with their reactivity. As haloalkenes, they are more reactive than their alkane counterparts due to the polar carbon-halogen bond[4][5].

## Potential Health Effects:

- Inhalation: Harmful if inhaled. Vapors may cause respiratory tract irritation, with symptoms such as coughing and shortness of breath. High concentrations may lead to central nervous system depression[6].
- Skin Contact: Harmful in contact with skin. Expected to cause skin irritation, redness, and dryness. Prolonged contact may lead to dermatitis[7].
- Eye Contact: Causes serious eye irritation, characterized by redness, pain, and watering[8].
- Ingestion: Harmful if swallowed. May cause gastrointestinal irritation. Aspiration into the lungs during ingestion or from vomiting may cause chemical pneumonitis, which can be fatal[9].

Due to the lack of specific data, it is not known whether **2-Chloro-1-pentene** is a carcinogen, mutagen, or reproductive toxin.

## Experimental Protocols

While specific experimental studies on **2-Chloro-1-pentene** are not available, the following are summaries of standard OECD guidelines that would be used to assess its toxicological properties.

Test	OECD Guideline	Summary of Methodology
Acute Oral Toxicity	420, 423, or 425	<p>A single dose of the substance is administered orally to fasted animals (typically rats). The animals are observed for up to 14 days for signs of toxicity and mortality. The LD50 is calculated, which is the statistically estimated dose that would be lethal to 50% of the test population[8][10][11][12].</p>
Acute Inhalation Toxicity	403	<p>Animals (typically rats) are exposed to the substance as a vapor or aerosol in an inhalation chamber for a defined period (usually 4 hours). Animals are observed for up to 14 days for signs of toxicity and mortality to determine the LC50[13][14][15][16].</p>

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Skin Irritation/Corrosion	404 / 439 (in vitro)	<p>In vivo (404): A small amount of the substance is applied to the shaved skin of an animal (typically a rabbit) under a patch for up to 4 hours. The skin is then observed for signs of irritation (redness, swelling) over a period of up to 14 days.</p> <p>In vitro (439): The substance is applied to a reconstructed human epidermis (RhE) model. Cell viability is measured after exposure to determine if the substance is an irritant[4][5][17][18][19][20][21].</p>
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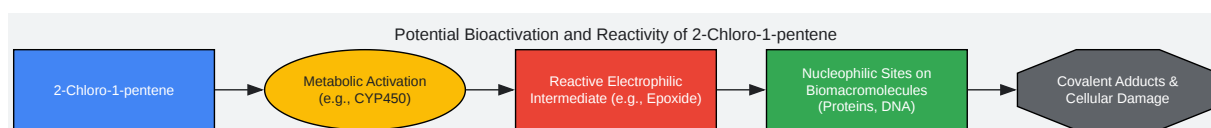
Eye Irritation/Corrosion	405 / 496 (in vitro)	<p>In vivo (405): A small amount of the substance is instilled into the eye of an animal (typically a rabbit). The eye is observed for up to 21 days for signs of irritation or damage to the cornea, iris, and conjunctiva.</p> <p>In vitro (496): The substance is applied to a reconstructed human cornea-like epithelium (RhCE) model to assess irritation potential without animal testing[22][23][24][25][26][27][28][29][30].</p>
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## Signaling Pathways and Reactivity

Specific signaling pathways affected by **2-Chloro-1-pentene** have not been elucidated. However, its toxicity can be inferred from its chemical reactivity as a vinyl chloride. The chlorine atom attached to a double-bonded carbon is generally unreactive towards nucleophilic substitution due to resonance, which strengthens the C-Cl bond[31][32][33]. Despite this,

haloalkenes can still interact with biological macromolecules. The double bond can be a target for electrophilic addition or oxidation by metabolic enzymes, potentially forming reactive intermediates like epoxides. These electrophilic intermediates can then react with nucleophilic sites on proteins and DNA, leading to cellular damage and toxicity.



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Caption: Potential metabolic activation and covalent binding of **2-Chloro-1-pentene**.

## Safe Handling and Personal Protective Equipment (PPE)

Given its high flammability and potential toxicity, strict safety measures are required when handling **2-Chloro-1-pentene**.

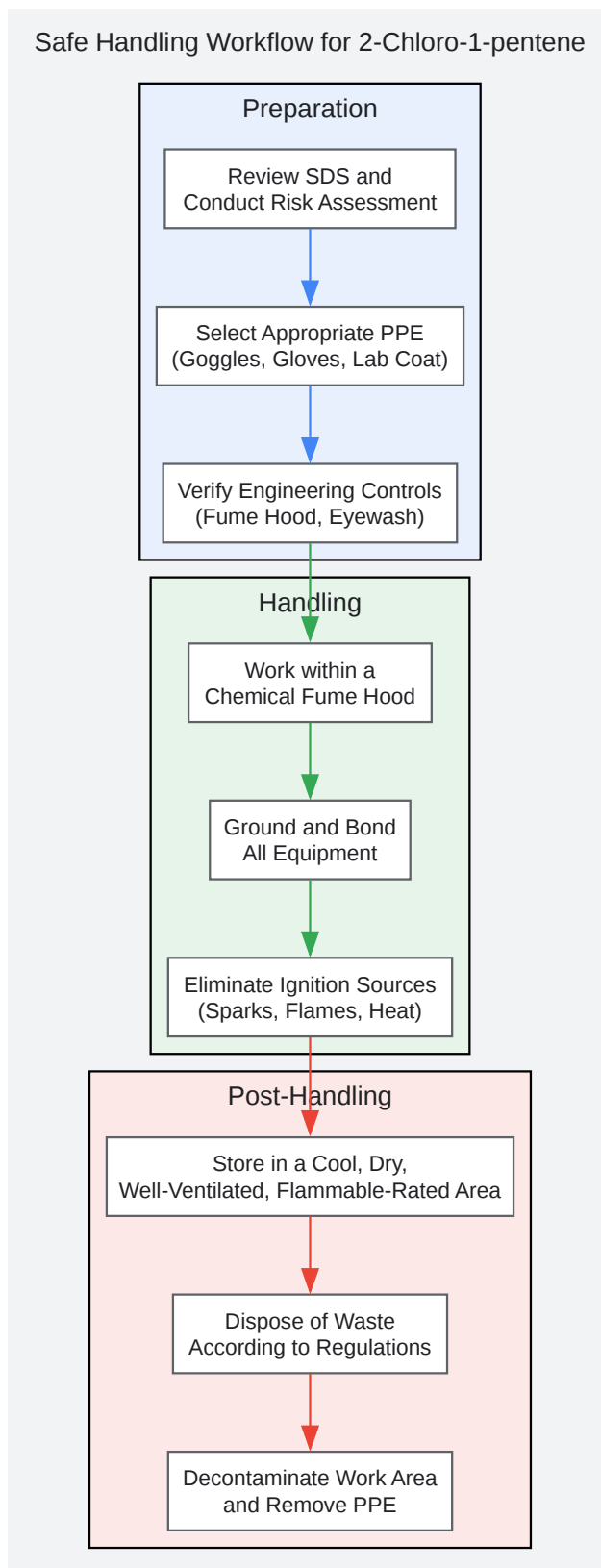
Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Use explosion-proof electrical, ventilating, and lighting equipment.
- Ground and bond containers and receiving equipment to prevent static discharge.
- Ensure eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber, butyl rubber), a lab coat, and an apron. Avoid prolonged or repeated skin contact.

- Respiratory Protection: If working outside of a fume hood or if vapors are expected to be generated, use a NIOSH-approved respirator with an organic vapor cartridge.



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Caption: Recommended workflow for safely handling **2-Chloro-1-pentene**.

## First Aid Measures

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention[6].
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists[7].
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention[8].
- Ingestion: Do NOT induce vomiting due to the aspiration hazard. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention[9].

## Fire-Fighting and Accidental Release Measures

Fire-Fighting:

- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam. Water spray may be ineffective but can be used to cool containers.
- Hazards: Highly flammable liquid and vapor. Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated. Hazardous decomposition products include carbon oxides and hydrogen chloride gas.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release:

- Eliminate all ignition sources.
- Evacuate personnel from the area.
- Wear appropriate personal protective equipment.
- Contain the spill with inert absorbent material (e.g., sand, earth).
- Collect the absorbed material into a suitable, sealed container for disposal.
- Prevent entry into waterways, sewers, and confined areas.

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